

3-Bromo-4-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-4-methylaniline

Cat. No.: B027599

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Technical Guide: 3-Bromo-4-methylaniline

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the core physicochemical properties of **3-Bromo-4-methylaniline**, a key intermediate in organic synthesis.

Physicochemical Data

The fundamental molecular properties of **3-Bromo-4-methylaniline** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₈ BrN	[1][2]
Molecular Weight	186.05 g/mol	[2][3][4]
Alternate Molecular Weight	186.049 g/mol	[1]
Alternate Molecular Weight	186.07 g/mol	[5]
CAS Number	7745-91-7	[4][5]
Appearance	Solid	[4]
Melting Point	27-30 °C	[4][5][6]
Boiling Point	254-257 °C	[4][6]
Synonyms	3-Bromo-p-toluidine, Benzenamine, 3-bromo-4-methyl-	[2]

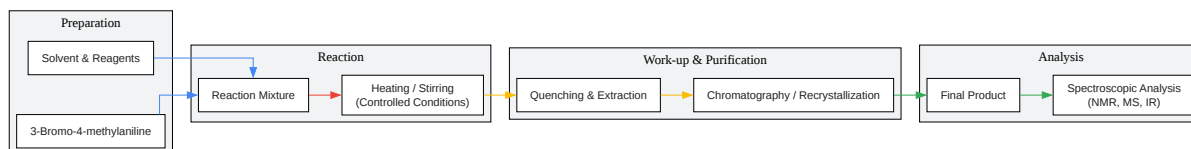
Experimental Applications

3-Bromo-4-methylaniline serves as a versatile precursor in various organic synthesis applications. Notably, it is utilized in the synthesis of 1,7-dihalo Tröger's base isomers.[4][6] It is also employed as a substrate in investigations of gas-phase radical cation reactions using ion-trap mass spectrometry.[4][6]

While specific, detailed experimental protocols are highly dependent on the target molecule and reaction conditions, a generalized workflow for a synthetic application involving **3-Bromo-4-methylaniline** is outlined below.

Logical Workflow: Synthesis Involving 3-Bromo-4-methylaniline

The following diagram illustrates a conceptual workflow for a typical synthetic procedure starting from **3-Bromo-4-methylaniline**.



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A generalized synthetic workflow.

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